

# Alizarin Cyanine Green F: A Comprehensive Guide to its Applications and Staining Protocols

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## Compound of Interest

Compound Name: Acid Green 25

CAS No.: 4403-90-1

Cat. No.: B1664776

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This document provides an in-depth technical guide for researchers, scientists, and drug development professionals on the use of Alizarin Cyanine Green F, also known by its Colour Index name **Acid Green 25**, as a biological stain. With full editorial control, this guide is structured to offer not just protocols, but a deeper understanding of the scientific principles behind the staining procedures, ensuring technical accuracy and field-proven insights.

## Introduction to Alizarin Cyanine Green F

Alizarin Cyanine Green F is a synthetic, water-soluble anionic dye belonging to the anthraquinone class of colorants.[1][2] While extensively utilized in the textile industry for its vibrant green hue and strong affinity for protein fibers like wool and silk, its application in biological research, particularly in histology, is less documented than other green acid dyes such as Light Green SF yellowish and Fast Green FCF.[1][3][4] However, its properties as an acid dye make it a valuable tool for staining basic cellular components, such as cytoplasm and collagen, in tissue sections.[5]

The staining mechanism of Alizarin Cyanine Green F, as with other acid dyes, is based on an ionic interaction between the anionic sulfonate groups of the dye and the cationic amino groups

of proteins in the tissue.[6] This interaction is typically facilitated in an acidic environment, which enhances the positive charge of the tissue proteins, thereby promoting stronger dye binding.

## Core Chemical and Physical Properties

A thorough understanding of the properties of Alizarin Cyanine Green F is essential for its effective application and for troubleshooting staining procedures.

| Property                               | Value                                                                                        | Source |
|----------------------------------------|----------------------------------------------------------------------------------------------|--------|
| Synonyms                               | Acid Green 25, Alizarin<br>Cyanine Green G, C.I. 61570                                       | [1][4] |
| CAS Number                             | 4403-90-1                                                                                    | [1][4] |
| Molecular Formula                      | C <sub>28</sub> H <sub>20</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub> | [6]    |
| Molecular Weight                       | 622.58 g/mol                                                                                 | [4]    |
| Appearance                             | Dark green powder                                                                            | [2]    |
| Solubility                             | Soluble in water. Slightly<br>soluble in ethanol and<br>acetone.                             | [1][2] |
| Maximum Absorbance (λ <sub>max</sub> ) | ~642 nm and ~608 nm in<br>water                                                              | [7]    |

## Application in Histological Staining: A Trichrome Counterstain

Alizarin Cyanine Green F is particularly well-suited as a counterstain in trichrome staining methods, such as the Masson's trichrome stain.[3][5] In this context, it serves to provide a contrasting color to the nuclear and cytoplasmic stains, typically staining collagen and other connective tissue elements green. This allows for the clear differentiation of various tissue components.

The following protocol is a detailed, self-validating system for the use of Alizarin Cyanine Green F as a substitute for Fast Green FCF or Light Green SF yellowish in a Masson-type trichrome stain. The causality behind each experimental choice is explained to provide a deeper understanding of the process.

## Principle of the Trichrome Staining with Alizarin Cyanine Green F

This method employs a sequential application of three dyes to differentially stain nuclei, cytoplasm, and collagen.

- **Nuclear Staining:** Weigert's iron hematoxylin is used to stain the nuclei black. The iron mordant enhances the staining and provides sharp nuclear detail.
- **Cytoplasmic Staining:** Biebrich scarlet-acid fuchsin stains the cytoplasm and muscle fibers red.
- **Collagen Staining:** A solution of phosphotungstic and phosphomolybdic acid is used as a decolorizer. It removes the red stain from the collagen fibers, which are more porous, while the denser cytoplasm and muscle retain the red color. This step also acts as a mordant, preparing the collagen to be stained by the subsequent dye.
- **Counterstaining:** Alizarin Cyanine Green F is then used to stain the collagen fibers green.

Below is a visual representation of this workflow.



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Workflow for Trichrome Staining with Alizarin Cyanine Green F.

## Required Reagents

- Weigert's Iron Hematoxylin:
  - Solution A: Hematoxylin, 1% in 95% Ethanol
  - Solution B: 29% Ferric Chloride in Water
- Biebrich Scarlet-Acid Fuchsin Solution:
  - Biebrich Scarlet, 0.9% in 1% Acetic Acid
  - Acid Fuchsin, 0.1% in 1% Acetic Acid
- Phosphotungstic/Phosphomolybdic Acid Solution:
  - 5% Phosphotungstic Acid in Water
  - 5% Phosphomolybdic Acid in Water
- Alizarin Cyanine Green F Solution (0.2% w/v):
  - Alizarin Cyanine Green F (**Acid Green 25**): 0.2 g
  - Distilled Water: 100 ml
  - Glacial Acetic Acid: 0.2 ml
- 1% Acetic Acid Solution
- Ethanol (95% and 100%)
- Xylene or Xylene Substitute
- Mounting Medium

## Step-by-Step Protocol

- Deparaffinization and Hydration:

1. Deparaffinize tissue sections in xylene or a xylene substitute.
  2. Hydrate through graded alcohols (100%, 95%) to distilled water.
- Nuclear Staining:
    1. Stain in freshly mixed Weigert's iron hematoxylin for 10 minutes.
    2. Rinse in running tap water for 10 minutes.
    3. Differentiate in 1% acid alcohol if necessary.
    4. Wash in tap water.
    5. "Blue" in Scott's tap water substitute or saturated lithium carbonate solution.
    6. Wash in tap water for 5 minutes.
  - Cytoplasmic Staining:
    1. Stain in Biebrich scarlet-acid fuchsin solution for 15 minutes.
    2. Rinse in distilled water.
  - Decolorization and Mordanting:
    1. Place slides in the phosphotungstic/phosphomolybdic acid solution for 10-15 minutes. This step is critical for the differential staining of collagen.
  - Collagen Staining:
    1. Transfer slides directly to the 0.2% Alizarin Cyanine Green F solution and stain for 5-10 minutes.
  - Final Rinse and Dehydration:
    1. Rinse in 1% acetic acid solution for 1 minute.
    2. Dehydrate quickly through 95% and absolute ethanol.

3. Clear in xylene or a xylene substitute.
4. Mount with a permanent mounting medium.

## Expected Results

- Nuclei: Black
- Cytoplasm, Keratin, Muscle Fibers: Red to pink
- Collagen and Mucin: Green

## Safety and Handling

Alizarin Cyanine Green F should be handled with standard laboratory safety precautions.<sup>[2]</sup> It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid inhalation of the powder and contact with skin and eyes. Store the dye in a cool, dry place away from direct sunlight.

## Troubleshooting

| Problem                     | Possible Cause              | Solution                                                                |
|-----------------------------|-----------------------------|-------------------------------------------------------------------------|
| Weak Green Staining         | Staining time too short.    | Increase the incubation time in the Alizarin Cyanine Green F solution.  |
| Depleted staining solution. | Prepare a fresh solution.   |                                                                         |
| Overstaining with Green     | Staining time too long.     | Reduce the incubation time in the Alizarin Cyanine Green F solution.    |
| Red Staining in Collagen    | Incomplete differentiation. | Increase the time in the phosphotungstic/phosphomolybdic acid solution. |
| Poor Nuclear Staining       | Depleted hematoxylin.       | Use freshly prepared Weigert's hematoxylin.                             |

## Conclusion

Alizarin Cyanine Green F, or **Acid Green 25**, is a versatile and effective anionic dye for histological applications, particularly as a counterstain in trichrome methods for the visualization of collagen. While less commonly cited in the literature than other green dyes, its chemical properties support its use as a reliable substitute for Fast Green FCF and Light Green SF yellowish. The protocols and technical information provided in this guide are designed to empower researchers to confidently incorporate Alizarin Cyanine Green F into their staining repertoire, with a solid understanding of the underlying principles ensuring reproducible and high-quality results.

## References

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## Sources

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [chemiis.com](https://www.chemiis.com) [chemiis.com]
- 3. [stainsfile.com](https://www.stainsfile.com) [stainsfile.com]
- 4. Acid Green 25 | CAS 4403-90-1 | S10005 | TriStains | Histology [tristains.com]
- 5. Trichrome staining - Wikipedia [en.wikipedia.org]
- 6. CAS 4403-90-1: Acid Green 25 | CymitQuimica [cymitquimica.com]
- 7. [kochcolor.com](https://www.kochcolor.com) [kochcolor.com]
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